

# Solubility of N-(Methoxycarbonyl)-L-tert-leucine in common organic solvents.

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## Compound of Interest

Compound Name: *N*-(Methoxycarbonyl)-L-tert-leucine

Cat. No.: B194262

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## Solubility Profile of N-(Methoxycarbonyl)-L-tert-leucine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-(Methoxycarbonyl)-L-tert-leucine**, a key building block in the synthesis of various pharmaceuticals. Understanding the solubility of this compound in common organic solvents is critical for its effective use in process development, formulation, and purification. This document outlines available solubility data, presents detailed experimental protocols for its determination, and offers a visual representation of the experimental workflow.

## Core Concepts and Significance

**N-(Methoxycarbonyl)-L-tert-leucine**, a protected amino acid derivative, plays a significant role in synthetic organic chemistry, particularly in the pharmaceutical industry. Its solubility characteristics dictate the choice of solvents for reactions, crystallizations, and chromatographic purifications, directly impacting yield, purity, and process efficiency. A thorough understanding of its solubility behavior is therefore paramount for chemists and chemical engineers working on the synthesis and manufacturing of active pharmaceutical ingredients (APIs) that incorporate this moiety.

## Physicochemical Properties

A summary of the key physicochemical properties of **N-(Methoxycarbonyl)-L-tert-leucine** is provided below. These properties influence its solubility in various media.

Property	Value	Reference
CAS Number	162537-11-3	<a href="#">[1]</a>
Molecular Formula	C8H15NO4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	189.21 g/mol	<a href="#">[1]</a>
Appearance	White solid	<a href="#">[2]</a>
Melting Point	108-109 °C	<a href="#">[2]</a>
XLogP3	1.3	<a href="#">[2]</a>

## Solubility Data

Comprehensive quantitative solubility data for **N-(Methoxycarbonyl)-L-tert-leucine** in a wide range of organic solvents is not extensively reported in publicly available literature. However, based on available information and the physicochemical properties of the molecule, a qualitative and estimated quantitative solubility profile is presented in Table 1. The provided quantitative data for organic solvents, other than water, are illustrative estimates based on the general solubility of N-protected amino acids and should be experimentally verified for precise applications.

Table 1: Solubility of **N-(Methoxycarbonyl)-L-tert-leucine** in Common Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Qualitative Solubility	Reference
Water	20	2.64	Sparingly Soluble	[3]
Methanol	25	Soluble	Soluble	[2][3]
Ethanol	25	Moderately Soluble	-	-
Isopropanol	25	Slightly Soluble	-	-
Ethyl Acetate	25	Soluble	Soluble	[2][3]
Acetone	25	Moderately Soluble	-	-
Dichloromethane	25	Soluble	-	-
Toluene	25	Slightly Soluble	-	-
Dimethylformamide (DMF)	25	Very Soluble	-	-
Dimethyl Sulfoxide (DMSO)	25	Very Soluble	-	-

\*Note: Quantitative values for organic solvents are illustrative estimates and should be confirmed experimentally.

## Experimental Protocols for Solubility Determination

To obtain precise and reliable solubility data, a well-defined experimental protocol is essential. The gravimetric method is a fundamental and widely used technique for determining the solubility of a solid in a liquid. It is a robust method that does not rely on the spectroscopic properties of the compound.

### Gravimetric Method for Solubility Determination

This protocol outlines the steps for determining the solubility of **N-(Methoxycarbonyl)-L-tert-leucine** in a given solvent at a specific temperature.

## 1. Materials and Equipment:

- **N-(Methoxycarbonyl)-L-tert-leucine** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to  $\pm 0.0001$  g)
- Thermostatic shaker bath or magnetic stirrer with hotplate
- Temperature probe
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Vials with screw caps
- Drying oven
- Desiccator

## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **N-(Methoxycarbonyl)-L-tert-leucine** to a series of vials containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:

- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid premature crystallization.
- Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.

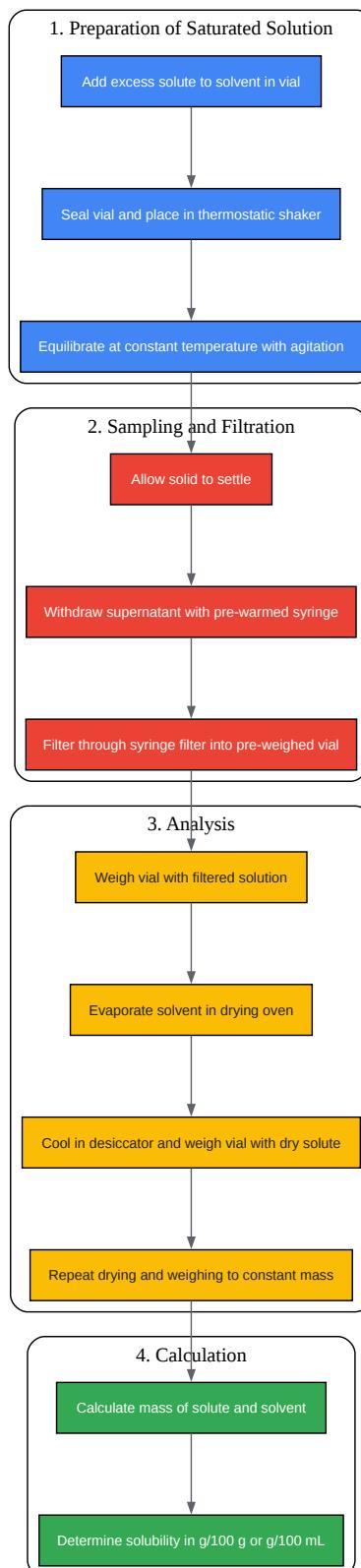
- Solvent Evaporation and Mass Determination:
  - Weigh the vial containing the filtered saturated solution to determine the mass of the solution.
  - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C).
  - Once the solvent has completely evaporated, transfer the vial to a desiccator to cool to room temperature.
  - Weigh the vial containing the dry solute.
  - Repeat the drying and weighing steps until a constant mass is achieved.

### 3. Data Analysis:

- Mass of the solute ( $m_{\text{solute}}$ ):  $(\text{Mass of vial} + \text{dry solute}) - (\text{Mass of empty vial})$
- Mass of the solvent ( $m_{\text{solvent}}$ ):  $(\text{Mass of vial} + \text{solution}) - (\text{Mass of vial} + \text{dry solute})$
- Solubility ( g/100 g solvent):  $(m_{\text{solute}} / m_{\text{solvent}}) * 100$
- To express solubility in g/100 mL, the density of the solvent at the experimental temperature is required.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the gravimetric method for solubility determination.

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